A Researcher's Guide to the Safe Handling of Vomifoliol, (+)-

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Compound of Interest

Compound Name:	*Vomifoliol, (+)-*
CAS No.:	*23526-45-6*
Cat. No.:	*B113931*

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Welcome to your essential guide on the safe laboratory handling, use, and disposal of **Vomifoliol, (+)-**. As drug development professionals, our work with novel compounds demands a synthesis of rigorous scientific inquiry and an unwavering commitment to safety. This document provides a procedural framework grounded in established safety protocols and a causal understanding of the risks associated with handling fine chemical powders like Vomifoliol. Our goal is to empower you with the knowledge to work confidently and safely, ensuring both personal well-being and the integrity of your research.

Hazard Assessment: Understanding Vomifoliol

Vomifoliol is a naturally occurring sesquiterpenoid found in various plants. While it is utilized as a flavoring agent and is the subject of research for its biological activities, including anti-inflammatory and antioxidant effects, comprehensive toxicological data is limited.[1]

Physical & Chemical Properties Summary

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Property	Value	Source
Appearance	White crystalline powder (est.)	The Good Scents Company
Molecular Formula	C13H20O3	PubChem
Molecular Weight	224.3 g/mol	ChemicalBook[2]
Solubility	Soluble in alcohol, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.	The Good Scents Company, ChemicalBook[3][4]

Toxicological Profile: A Note of Caution

Current literature suggests that Vomifoliol exhibits low cytotoxicity in various in vitro studies.[5] However, it is crucial to note that comprehensive oral, dermal, and inhalation toxicity studies are not readily available in public databases. Several chemical databases state that a formal GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification for Vomifoliol is not established.[3]

This absence of a formal hazard classification does not equate to an absence of risk. As a best practice in chemical hygiene, any compound with an incomplete toxicological profile should be handled with a degree of caution, assuming it may be hazardous.

Personal Protective Equipment (PPE): Your First Line of Defense

Given the fine powder nature of Vomifoliol and the lack of extensive toxicity data, a conservative approach to PPE is warranted to minimize potential exposure through inhalation, skin, and eye contact.

Core PPE Requirements:

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory. Standard safety glasses with side shields do not offer sufficient protection from fine powders.

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- Hand Protection: Chemical-resistant gloves are essential. Nitrile gloves are a suitable choice for incidental contact. If prolonged handling is required, consider thicker gloves and consult a glove compatibility chart for the specific solvents being used. Always inspect gloves for tears or punctures before use.
- Body Protection: A full-length laboratory coat, fastened, is required.
- Respiratory Protection: When handling Vomifoliol powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary. An N95 respirator can provide protection against airborne particulates. If there is a risk of vapors from solvents, a respirator with organic vapor cartridges may be more appropriate.

Diagram: PPE Selection Workflow for Handling Vomifoliol

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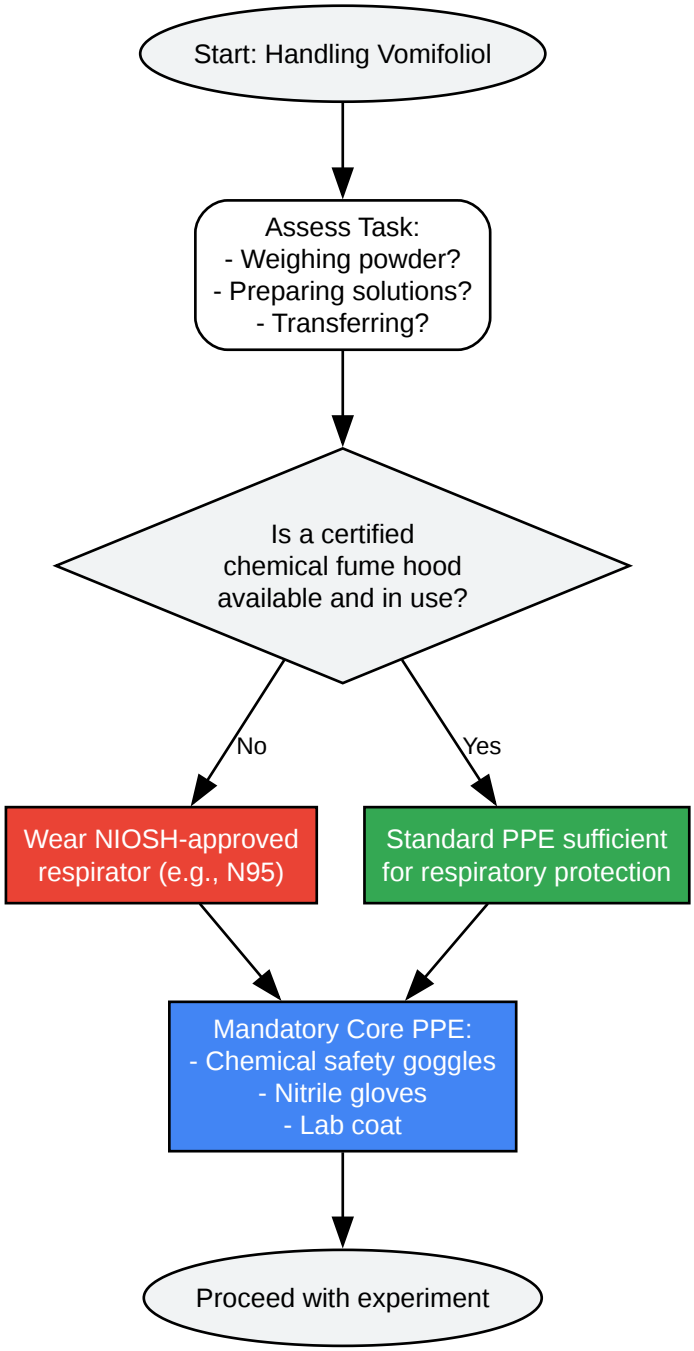

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Sources

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